quality control measures for 25C-NBOH hydrochloride reference standards

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Compound of Interest

Compound Name: 25C-NBOH hydrochloride

Cat. No.: B593021

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Technical Support Center: 25C-NBOH Hydrochloride Reference Standards

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **25C-NBOH hydrochloride** reference standards.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **25C-NBOH hydrochloride** reference standards?

A1: For long-term storage, it is recommended to store **25C-NBOH hydrochloride** at -20°C.[1] Some suppliers also indicate storage in a refrigerator (2°C-8°C) is acceptable.[2] The product should be kept in its original packaging to protect it from light.[2] It is also advised to keep the receptacle tightly sealed and store it in a cool, dry place.[3] For solids, storage in a desiccated environment is recommended.

Q2: What is the typical purity of a 25C-NBOH hydrochloride reference standard?

A2: Commercially available **25C-NBOH hydrochloride** reference standards typically have a purity of ≥98%.[4][5][6]

Q3: What is the expected stability of **25C-NBOH hydrochloride** reference standards?



A3: When stored under the recommended conditions, **25C-NBOH hydrochloride** reference standards are stable for at least five years.[4][7]

Q4: In which solvents is 25C-NBOH hydrochloride soluble?

A4: The solubility of **25C-NBOH hydrochloride** varies depending on the solvent. The following table summarizes known solubilities:[4]

Solvent	Solubility
DMF	10 mg/ml
DMSO	2-3 mg/ml[4]
Ethanol	5 mg/ml
DMF:PBS (pH 7.2) (1:10)	0.09 mg/ml
Methanol	A solution of 100 μg/mL is available.[8]

Q5: Is **25C-NBOH hydrochloride** suitable for analysis by Gas Chromatography-Mass Spectrometry (GC-MS)?

A5: No, 25C-NBOH is thermally labile and degrades under typical GC-MS conditions. This degradation leads to the formation of its corresponding 2C-C analog, which can result in misidentification.[9][10][11][12][13] Derivatization, such as acetylation, is required for GC-MS analysis to avoid this thermal breakdown.[10]

Troubleshooting Guides

Issue 1: Peak corresponding to 2C-C observed during analysis of 25C-NBOH.

- Cause: This is a common issue when using Gas Chromatography (GC) based methods.
 25C-NBOH is thermally unstable and degrades to 2C-C in the hot injection port of the GC.[9]
 [11]
- Solution:



- Avoid GC-MS for underivatized samples: Use a liquid chromatography-based method such as HPLC-MS/MS or LC-QTOF-MS, which operate at lower temperatures.[10][14]
- Derivatization: If GC-MS must be used, derivatize the 25C-NBOH sample prior to injection.
 A common method is acetylation using acetic anhydride.[10]

Issue 2: Poor peak shape or low signal intensity in Liquid Chromatography (LC).

- Cause: This could be due to several factors including improper mobile phase composition, column choice, or sample degradation.
- Solution:
 - Optimize Mobile Phase: Ensure the mobile phase is appropriate for the analysis of phenethylamines. A common mobile phase consists of a gradient of an aqueous buffer (e.g., 10 mM ammonium acetate with 0.1% formic acid) and an organic solvent like methanol or acetonitrile.[10][14]
 - Select an Appropriate Column: A C18 or a biphenyl column is often used for the separation of NBOMe and NBOH compounds.[10][14]
 - Check Sample Integrity: Prepare fresh solutions of the reference standard. Although stable
 when stored properly, prolonged exposure to light or non-optimal storage conditions can
 lead to degradation.

Issue 3: Inconsistent quantification results.

- Cause: Inaccurate standard preparation, instrument variability, or the use of a non-validated analytical method can lead to inconsistent results.
- Solution:
 - Accurate Standard Preparation: Use a calibrated analytical balance to weigh the reference standard. Perform serial dilutions carefully using calibrated pipettes.



- Use an Internal Standard: Incorporate an internal standard, such as a deuterated analog (e.g., 25C-NBOMe-D3), into your workflow to correct for variations in sample preparation and instrument response.[15]
- Method Validation: Ensure your analytical method is validated for linearity, accuracy, precision, and selectivity according to established guidelines.

Experimental Protocols Protocol 1: Purity Assessment by HPLC-MS/MS

This protocol is a general guideline for the purity assessment of **25C-NBOH hydrochloride**.

- Instrumentation:
 - High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).[14]
- Chromatographic Conditions:
 - Column: Restek Allure Biphenyl (5 μm, 100 x 3.2 mm) or equivalent.[14]
 - Mobile Phase A: Deionized water with 10 mM ammonium acetate and 0.1% formic acid.
 [14]
 - Mobile Phase B: Methanol.[14]
 - Gradient:
 - 0.00–1.0 min: Start at 50% B, linear gradient to 80% B.
 - 1.0-10.0 min: Linear gradient to 70% B.
 - 10.1 min: Return to 50% B.[14]
 - Flow Rate: 0.4 mL/min.[10]
 - Column Temperature: 30°C.[10]



- · Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - Optimize ion source parameters (e.g., ion spray voltage, temperature, gas flows)
 according to the instrument manufacturer's recommendations.[14]
- Standard Preparation:
 - Prepare a stock solution of 25C-NBOH hydrochloride in methanol or another suitable solvent at a concentration of 1 mg/mL.
 - Perform serial dilutions to create working standards at appropriate concentrations for analysis.
- Analysis:
 - Inject the prepared standards and samples.
 - Monitor the appropriate precursor-to-product ion transitions for 25C-NBOH.
 - Calculate the purity based on the peak area of 25C-NBOH relative to the total peak area of all detected impurities.

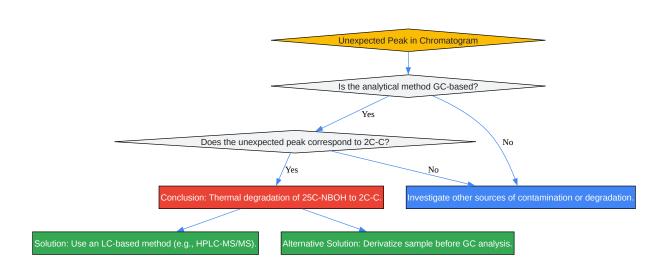
Visualizations



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Caption: Workflow for Purity Assessment of 25C-NBOH HCl.





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